

Technical Guide: 1-Hexene-d3 - Physical Properties and Safety Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hexene-d3

Cat. No.: B15289266

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties and critical safety information for **1-Hexene-d3**. The information is intended to support laboratory researchers and professionals in the safe handling, storage, and use of this deuterated alkene.

Core Physical Properties

Precise experimental data for the physical properties of **1-Hexene-d3** is not readily available in published literature. However, the properties are expected to be very similar to its non-deuterated analog, 1-Hexene. The following table summarizes the available data for **1-Hexene-d3** and provides the corresponding data for 1-Hexene for reference and estimation.

Property	1-Hexene-d3	1-Hexene (for reference)
CAS Number	60155-72-8[1]	592-41-6[2][3]
Molecular Formula	C ₆ H ₉ D ₃ [1]	C ₆ H ₁₂ [2][3]
Molecular Weight	87.18 g/mol [1]	84.16 g/mol [2]
Appearance	Colorless liquid	Colorless liquid[2][4]
Odor	Not specified	Petroleum-like[2][4]
Density	Not specified	0.678 g/mL at 25 °C
Boiling Point	Not specified	60-66 °C
Melting Point	Not specified	-140 °C[5]
Flash Point	Not specified	-26 °C (-14.8 °F)[5]
Solubility	Not specified	Insoluble in water[3]

Safety Information

The safety profile of **1-Hexene-d3** is expected to be analogous to that of 1-Hexene. 1-Hexene is a highly flammable liquid and vapor that may be fatal if swallowed and enters airways.[6]

GHS Hazard Information (based on 1-Hexene)

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[6]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways. [6]

GHS Pictograms (based on 1-Hexene)



GHS02: Flammable



GHS08: Health Hazard

Handling and Storage Precautions (based on 1-Hexene)

Precaution	Description
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[6]
P233	Keep container tightly closed.[6]
P240	Ground and bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting equipment.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.[6]
P331	Do NOT induce vomiting.[6]
P403 + P235	Store in a well-ventilated place. Keep cool.[6]
P501	Dispose of contents/container to an approved waste disposal plant.[6]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Hexene-d3** are not available. The following are generalized methodologies for determining the boiling point and density of volatile organic liquids, which can be adapted for **1-Hexene-d3**.

Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes.

Methodology:

- A small amount of the **1-Hexene-d3** sample is placed in a small-diameter test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.
- The assembly is attached to a thermometer and heated in a controlled manner using a heating block or an oil bath.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[7] This is the point where the vapor pressure of the liquid equals the atmospheric pressure.
[7]

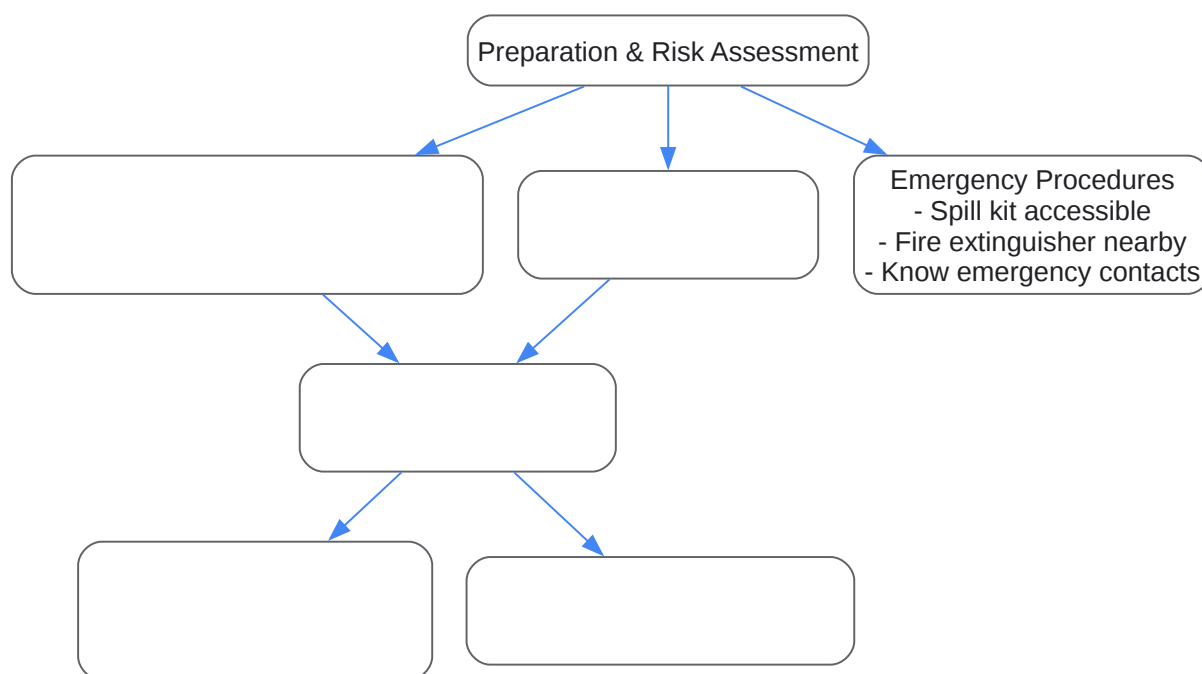
Determination of Density

Methodology:

- Carefully measure the mass of a clean, dry volumetric flask of a known volume (e.g., 10 mL).
- Fill the volumetric flask to the calibration mark with **1-Hexene-d3**, ensuring the meniscus is read accurately.
- Measure the total mass of the flask and the liquid.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the total mass.
- The density is then calculated by dividing the mass of the liquid by its volume.[8] It is crucial to perform this in a well-ventilated area, such as a fume hood, due to the volatile and flammable nature of the substance.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Hexene-d3** in a laboratory setting, from preparation to disposal.



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Caption: Safe handling workflow for flammable liquids.

This workflow emphasizes the importance of a multi-layered approach to safety, starting with a thorough risk assessment and encompassing the use of appropriate personal protective equipment, engineering controls, and adherence to safe handling, storage, and disposal procedures.^{[9][10][11]}

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- To cite this document: BenchChem. [Technical Guide: 1-Hexene-d3 - Physical Properties and Safety Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15289266#physical-properties-and-safety-information-for-1-hexene-d3]

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